

Physicochemical Profile of Diundecyl Phthalate-d4: A Technical Guide

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Compound of Interest

Compound Name: *Diundecyl phthalate-d4*

Cat. No.: *B12425712*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical characteristics of **Diundecyl phthalate-d4**. The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and visualizations to support advanced scientific applications.

Core Physicochemical Characteristics

Diundecyl phthalate-d4 is the deuterated form of Diundecyl phthalate, a high molecular weight phthalate ester. The incorporation of four deuterium atoms into the benzene ring provides a stable isotopic label, making it an invaluable tool for a range of analytical and research applications, including its use as an internal standard in mass spectrometry.^[1]

Quantitative Data Summary

The following tables summarize the key physicochemical properties of **Diundecyl phthalate-d4** and its non-deuterated analogue. Data for the deuterated compound are limited; therefore, properties of the non-deuterated form are provided as a close approximation.

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₄₆ D ₄ O ₄	[2]
Molecular Weight	478.74 g/mol	[2]
Appearance	Colorless, odorless oily liquid	[3]
Solubility	Insoluble in water	[3]

Table 1: Physicochemical Properties of **Diundecyl phthalate-d4**

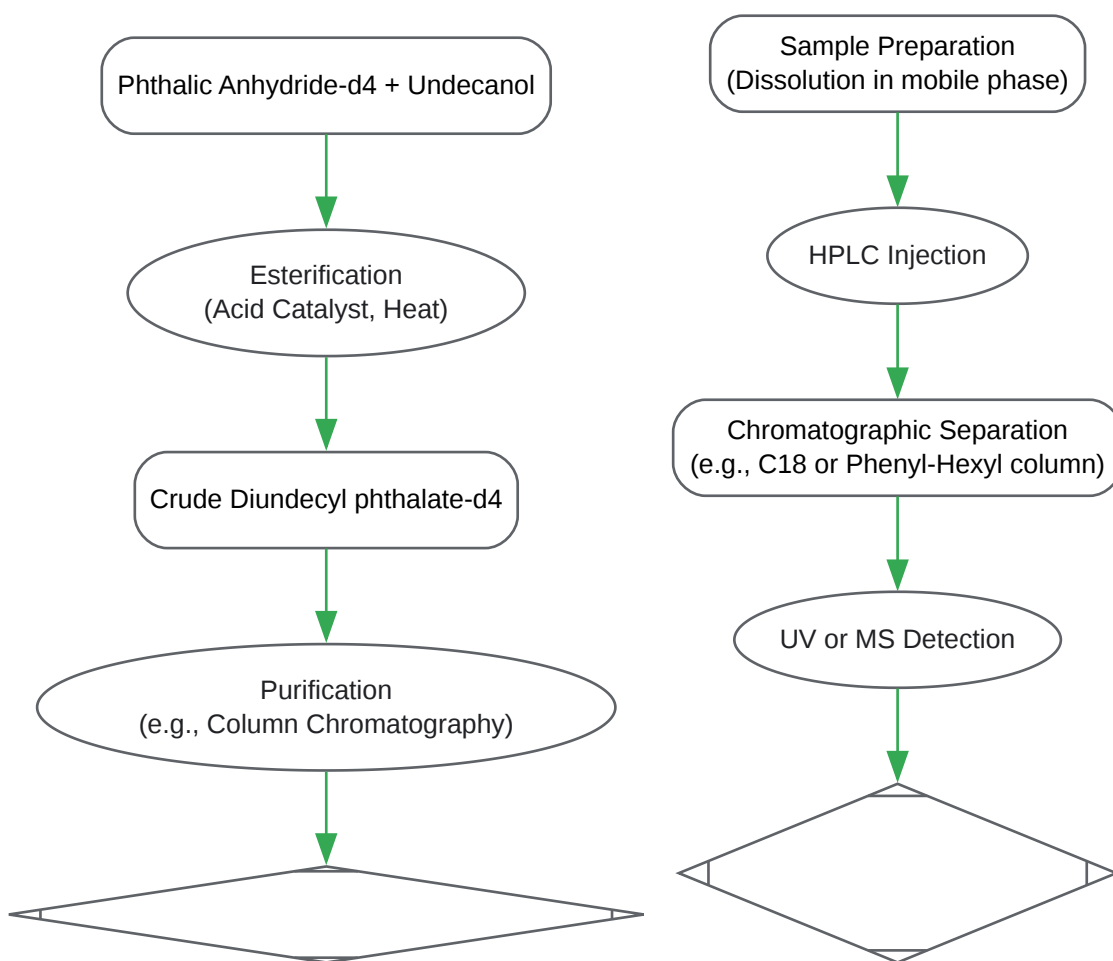
Property	Value	Source(s)
Melting Point	35.5 °C	[4]
Boiling Point	523 °C	[3]
Density	0.955 g/cm ³ at 20 °C	[3]
Flash Point	252 °C	[3]
Log Pow	11.49 at 25 °C	[3]

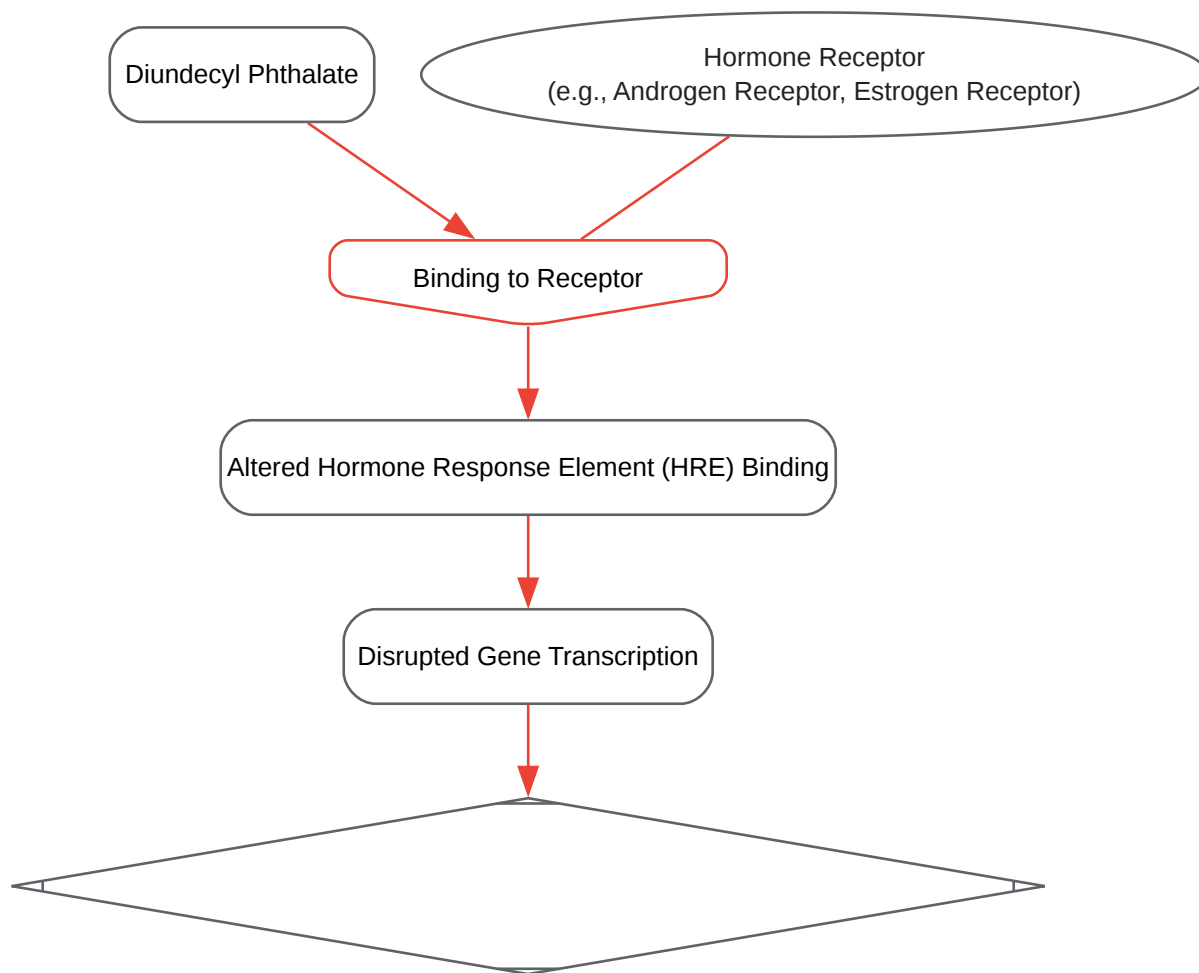
Table 2: Experimental Physicochemical Properties of Diundecyl Phthalate (Non-deuterated)

Synthesis and Purification

The synthesis of **Diundecyl phthalate-d4** is typically achieved through an esterification reaction between phthalic anhydride-d4 and undecanol.[5]

Synthetic Workflow





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